

3-(4-(Trifluoromethyl)phenyl)propan-1-amine

molecular weight and formula

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Compound of Interest

Compound Name: 3-(4-(Trifluoromethyl)phenyl)propan-1-amine

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Technical Guide: 3-(4-(Trifluoromethyl)phenyl)propan-1-amine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of the chemical properties of **3-(4-(trifluoromethyl)phenyl)propan-1-amine**. It includes key molecular data and a proposed synthetic route based on established chemical principles. This document is intended to serve as a foundational resource for researchers interested in the synthesis and potential applications of this compound. Due to a lack of available public information, this guide does not contain data on the specific biological activity or associated signaling pathways of this molecule.

Core Molecular Data

The fundamental molecular characteristics of **3-(4-(trifluoromethyl)phenyl)propan-1-amine** are summarized in the table below.

Property	Value
Molecular Weight	203.20 g/mol
Molecular Formula	C ₁₀ H ₁₂ F ₃ N
IUPAC Name	3-[4-(Trifluoromethyl)phenyl]propan-1-amine
CAS Number	101488-60-2

Proposed Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-(4-(trifluoromethyl)phenyl)propan-1-amine** is not readily available in the surveyed literature, a plausible and efficient synthetic route can be proposed. This route leverages the well-established method of reductive amination of a corresponding aldehyde.

Proposed Experimental Protocol: Reductive Amination

This protocol is a general procedure that can be adapted for the synthesis of **3-(4-(trifluoromethyl)phenyl)propan-1-amine**, starting from 3-(4-(trifluoromethyl)phenyl)propanal.

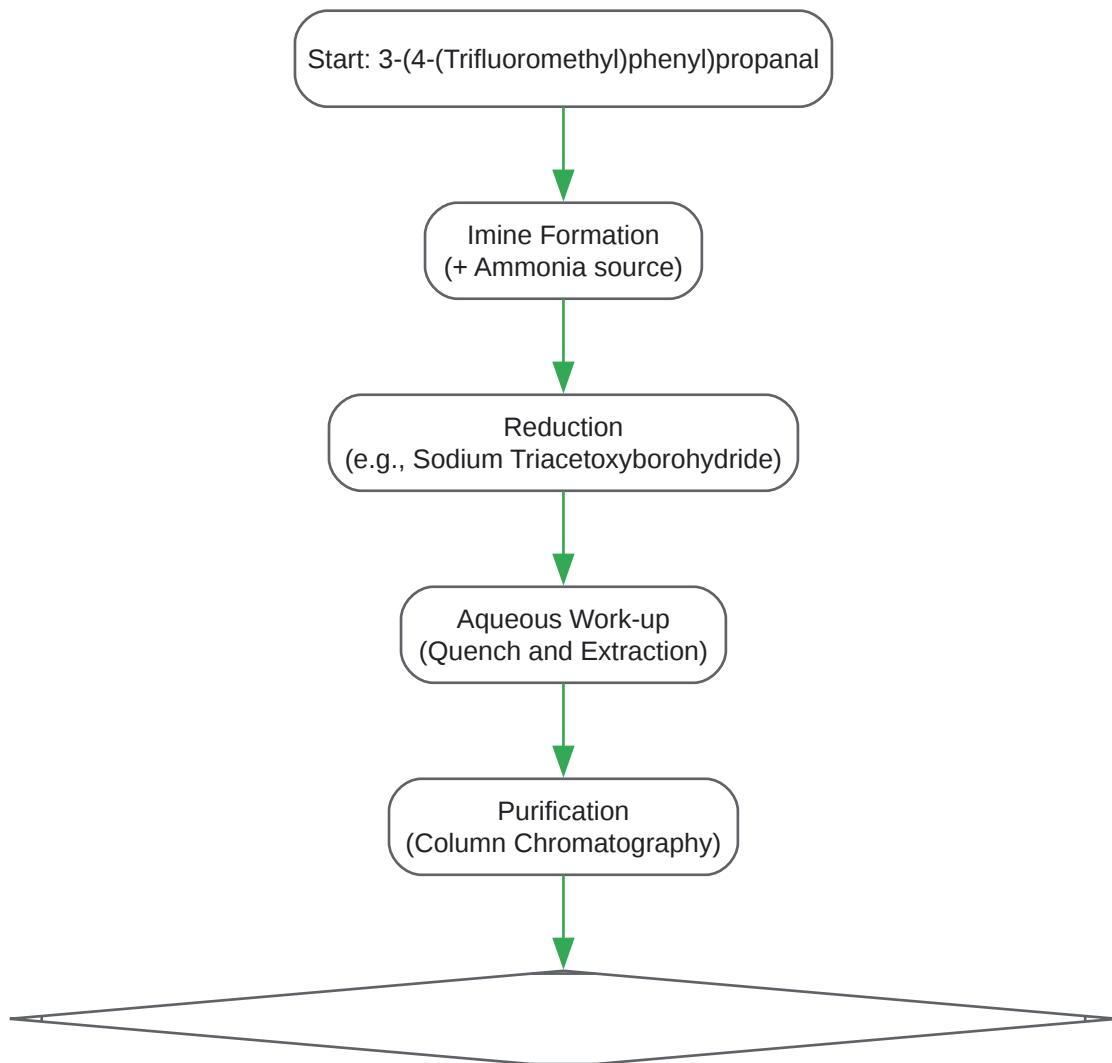
Materials:

- 3-(4-(trifluoromethyl)phenyl)propanal
- Ammonia (or an ammonia source, e.g., ammonium acetate)
- Sodium triacetoxyborohydride (STAB) or Sodium cyanoborohydride (NaBH₃CN)
- Anhydrous methanol or Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- **Imine Formation:** Dissolve 3-(4-(trifluoromethyl)phenyl)propanal (1.0 equivalent) in anhydrous methanol or DCM in a round-bottom flask. Add a solution of ammonia in methanol (3-10 equivalents) to the flask at 0°C. Stir the reaction mixture at this temperature for 15-30 minutes to facilitate the formation of the corresponding imine.
- **Reduction:** To the solution containing the imine, add sodium triacetoxyborohydride (2.0 equivalents) portion-wise at 0°C. Allow the reaction mixture to warm to room temperature and stir for an additional 3-12 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, quench by the slow addition of saturated aqueous sodium bicarbonate solution. Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers and wash with brine.
- **Purification:** Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel to yield the desired **3-(4-(trifluoromethyl)phenyl)propan-1-amine**.

Proposed Synthesis Workflow



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A proposed workflow for the synthesis of **3-(4-(Trifluoromethyl)phenyl)propan-1-amine**.

Biological Activity and Signaling Pathways

Extensive searches of scientific literature and chemical databases did not yield specific information regarding the biological activity, mechanism of action, or any associated signaling pathways for **3-(4-(trifluoromethyl)phenyl)propan-1-amine**. It is plausible that this compound is primarily utilized as a chemical intermediate in the synthesis of more complex molecules or as a research chemical whose biological properties have not yet been extensively investigated or publicly disclosed.

It is important to note that structurally related compounds containing the trifluoromethylphenyl moiety are known to exhibit a wide range of biological activities. However, direct extrapolation of these activities to the target molecule would be speculative without experimental validation.

Conclusion

This technical guide has summarized the core molecular data for **3-(4-(trifluoromethyl)phenyl)propan-1-amine** and proposed a viable synthetic pathway. The lack of available data on its biological function underscores a potential area for future research. The information provided herein is intended to support researchers in their synthetic efforts and to encourage further investigation into the properties and potential applications of this compound.

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